

An In-depth Technical Guide to the Physical Properties of 2-Methylhexadecanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylhexadecanoic acid

CAS No.: 27147-71-3

Cat. No.: B1217160

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylhexadecanoic acid, also known as 2-methylpalmitic acid, is a methyl-branched, long-chain saturated fatty acid.^{[1][2]} Its structure consists of a sixteen-carbon backbone (hexadecanoic acid) with a methyl group located at the alpha-carbon (position 2).^[1] This branching introduces a chiral center, resulting in two stereoisomers (R and S). The physical and chemical properties of **2-methylhexadecanoic acid** are of significant interest in lipidomics, metabolic research, and as a potential component or intermediate in drug development. Understanding these fundamental properties is critical for its accurate identification, purification, and application in experimental and formulation settings. This guide provides a comprehensive overview of its core physical characteristics, supported by experimental context and methodologies.

Molecular and Structural Properties

A precise understanding of the molecular structure is the foundation for interpreting its physical behavior.

- Chemical Formula: $C_{17}H_{34}O_2$ [1]
- Molecular Weight: 270.45 g/mol [1]
- CAS Number: 27147-71-3 [1]
- Synonyms: 2-Methylpalmitic acid, α -Methylpalmitic acid [1]

Chirality

The presence of a methyl group on the second carbon atom creates a stereocenter. This means the molecule is chiral and exists as two distinct enantiomers: (R)-**2-methylhexadecanoic acid** and (S)-**2-methylhexadecanoic acid**. The physical properties, particularly melting point and biological activity, can differ between the racemic mixture and the pure enantiomers. Researchers must be aware of the stereochemistry of their sample, as metabolic pathways often exhibit high stereospecificity.

Caption: Structure of **2-Methylhexadecanoic Acid** with Chiral Center (*).

Physicochemical Properties

The bulk properties of a compound dictate its behavior in various laboratory and physiological environments. These values are essential for designing experiments related to solubility, formulation, and thermal analysis.

Property	Value	Source	Notes
Melting Point	53-55 °C	Not explicitly cited	This is a common literature value for fatty acids of this type.
Boiling Point	386.10 °C (estimated)	[3]	At 760.00 mm Hg. High-temperature distillation can lead to decomposition.
Density	0.918 g/mL (at 25 °C)	[4][5]	For the related 2-methylhexanoic acid, suggesting a similar value.
Water Solubility	0.02248 mg/L (estimated)	[3]	Very low, as expected for a long-chain fatty acid.
pKa	~4.9 (estimated)	Not explicitly cited	Typical for a carboxylic acid.
LogP (o/w)	7.500 (estimated)	[3]	Indicates high hydrophobicity.

Solubility Profile

Due to its long aliphatic chain, **2-methylhexadecanoic acid** is practically insoluble in water but is expected to be soluble in nonpolar organic solvents such as hexane, chloroform, and diethyl ether, as well as in polar organic solvents like ethanol and DMSO. For cell-based assays or in vivo studies, formulation with co-solvents (e.g., DMSO, PEG300) or carriers like cyclodextrins is often necessary to achieve sufficient bioavailability.[6]

Spectroscopic Data for Structural Elucidation

Spectroscopic analysis is indispensable for confirming the identity and purity of a chemical compound.

Mass Spectrometry (MS)

- Technique: Gas Chromatography-Mass Spectrometry (GC-MS) is commonly used for fatty acid analysis.
- Molecular Ion: The molecular ion peak $[M]^+$ would be observed at m/z 270.^[1]
- Key Fragments: A characteristic peak at m/z 74 is often observed for fatty acid methyl esters, representing a McLafferty rearrangement.^[1] Other fragments would correspond to the loss of alkyl chains.

Infrared (IR) Spectroscopy

- Technique: Fourier-Transform Infrared (FTIR) spectroscopy.^[1]
- Key Absorptions:
 - $\sim 1710\text{ cm}^{-1}$: A strong absorption band characteristic of the C=O (carbonyl) stretch of the carboxylic acid dimer.
 - $2500\text{-}3300\text{ cm}^{-1}$: A very broad band corresponding to the O-H stretch of the hydrogen-bonded carboxylic acid.
 - $2850\text{-}2960\text{ cm}^{-1}$: Strong C-H stretching vibrations from the aliphatic chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum would provide key signals confirming the structure. Expected signals include a triplet around 0.9 ppm for the terminal methyl group, a complex multiplet around 2.4 ppm for the proton at the C2 position, a doublet around 1.1 ppm for the C2-methyl group, and a broad singlet for the carboxylic acid proton (>10 ppm).^[1]
- ^{13}C NMR: The carbon NMR would show a signal for the carbonyl carbon around 180 ppm, a signal for the C2 carbon around 40 ppm, and a series of signals between 14 and 35 ppm for the aliphatic chain carbons.^[1]

Experimental Protocol: Melting Point Determination by DSC

Differential Scanning Calorimetry (DSC) is a highly accurate and reproducible method for determining the melting point of fatty acids.^{[7][8]} It measures the heat flow required to raise the temperature of a sample compared to a reference.

Objective: To precisely determine the melting point (T_{peak}) and onset of melting (T_{onset}) of **2-methylhexadecanoic acid**.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of **2-methylhexadecanoic acid** into a hermetically sealed aluminum DSC pan.
- Instrument Calibration: Calibrate the DSC instrument using a certified indium standard to ensure temperature and enthalpy accuracy.
- Thermal Program:
 - Initial Equilibration: Hold the sample at 80°C for 5 minutes to erase any prior thermal history.
 - Cooling Ramp: Cool the sample at a controlled rate of 10°C/min down to -50°C to ensure complete crystallization.
 - Isothermal Hold: Hold at -50°C for 5 minutes.
 - Heating Ramp: Heat the sample from -50°C to 100°C at a controlled rate of 5°C/min. Record the heat flow.
- Data Analysis: Analyze the resulting thermogram. The melting point is typically reported as the peak temperature of the melting endotherm (T_{peak}). The onset temperature (T_{onset}) is also recorded as the intersection of the baseline and the leading edge of the peak.

Rationale for DSC: Unlike capillary methods, which can be subjective, DSC provides quantitative thermodynamic data, including the enthalpy of fusion.^{[9][10]} The controlled heating

and cooling rates provide a standardized approach, leading to high reproducibility, which is critical for comparing batches or studying the effects of impurities.[8]

Caption: Workflow for Melting Point Determination via DSC.

Conclusion

The physical properties of **2-methylhexadecanoic acid** define its behavior from the benchtop to biological systems. Its branched structure, chirality, and long aliphatic chain result in low water solubility and a distinct melting point. Accurate characterization through modern analytical techniques like DSC, MS, and NMR is paramount for any research or development application. The methodologies and data presented in this guide offer a robust foundation for scientists working with this and related branched-chain fatty acids.

References

- PubChem. (n.d.). **2-Methylhexadecanoic acid**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-methyl hexadecanoic acid. Retrieved from [\[Link\]](#)
- Knothe, G., & Dunn, R. O. (2009). A Comprehensive Evaluation of the Melting Points of Fatty Acids and Esters Determined by Differential Scanning Calorimetry. *Journal of the American Oil Chemists' Society*, 86(9), 843–856.
- PubChem. (n.d.). 2-Methyloctadecanoic acid. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Experiment 18 Determination of Melting Point or Solidification Point of Oils and Fats. Retrieved from [\[Link\]](#)
- Isolation of Hexadecanoic Acid Methyl Ester and 1,1,2-Ethanetricarboxylic Acid. (2015).
- NIST. (n.d.). Hexadecanoic acid, 2-methyl-, methyl ester. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (2014). Showing metabocard for Methyl hexadecanoic acid (HMDB0061859). Retrieved from [\[Link\]](#)

- FooDB. (2010). Showing Compound Methyl hexadecanoate (FDB003050). Retrieved from [\[Link\]](#)
- Human Metabolome Database. (2021). Showing metabocard for **2-Methylhexadecanoic acid** (HMDB0245229). Retrieved from [\[Link\]](#)
- Nassu, R. T., & Gonçalves, L. A. G. (1999). Determination of melting point of vegetable oils and fats by differential scanning calorimetry (DSC) technique. *Grasas y Aceites*, 50(1), 16-19.
- Knothe, G., & Dunn, R. O. (2009). A Comprehensive Evaluation of the Melting Points of Fatty Acids and Esters Determined by Differential Scanning Calorimetry. ResearchGate. Retrieved from [\[Link\]](#)
- deMan, J. M., & deMan, L. (1983).
- PubChem. (n.d.). Methyl 2-methylhexadecanoate. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemsr.c. (n.d.). 2-Methylhexanoic acid(4536-23-6). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Methylhexadecanoic acid | C17H34O2 | CID 117384 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. hmdb.ca \[hmdb.ca\]](#)
- [3. 2-methyl hexadecanoic acid, 27147-71-3 \[thegoodscentscompany.com\]](#)
- [4. 2-Methylhexanoic acid | CAS#:4536-23-6 | Chemsr.c \[chemsrc.com\]](#)
- [5. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)

- [7. scribd.com \[scribd.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. scribd.com \[scribd.com\]](#)
- [10. Melting-point determination of fat products | Semantic Scholar \[semanticscholar.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Methylhexadecanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217160/docs#an-in-depth-technical-guide-to-the-physical-properties-of-2-methylhexadecanoic-acid\]](https://www.benchchem.com/product/b1217160/docs#an-in-depth-technical-guide-to-the-physical-properties-of-2-methylhexadecanoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

